

# An In-depth Technical Guide to Cholesteryl cis-6-octadecenoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cholesteryl Petroselinate*

Cat. No.: *B15601930*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of cholesteryl cis-6-octadecenoate, also known as **cholesteryl petroselinate**. It covers its fundamental physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biological systems, particularly in cellular signaling and its application in drug delivery systems.

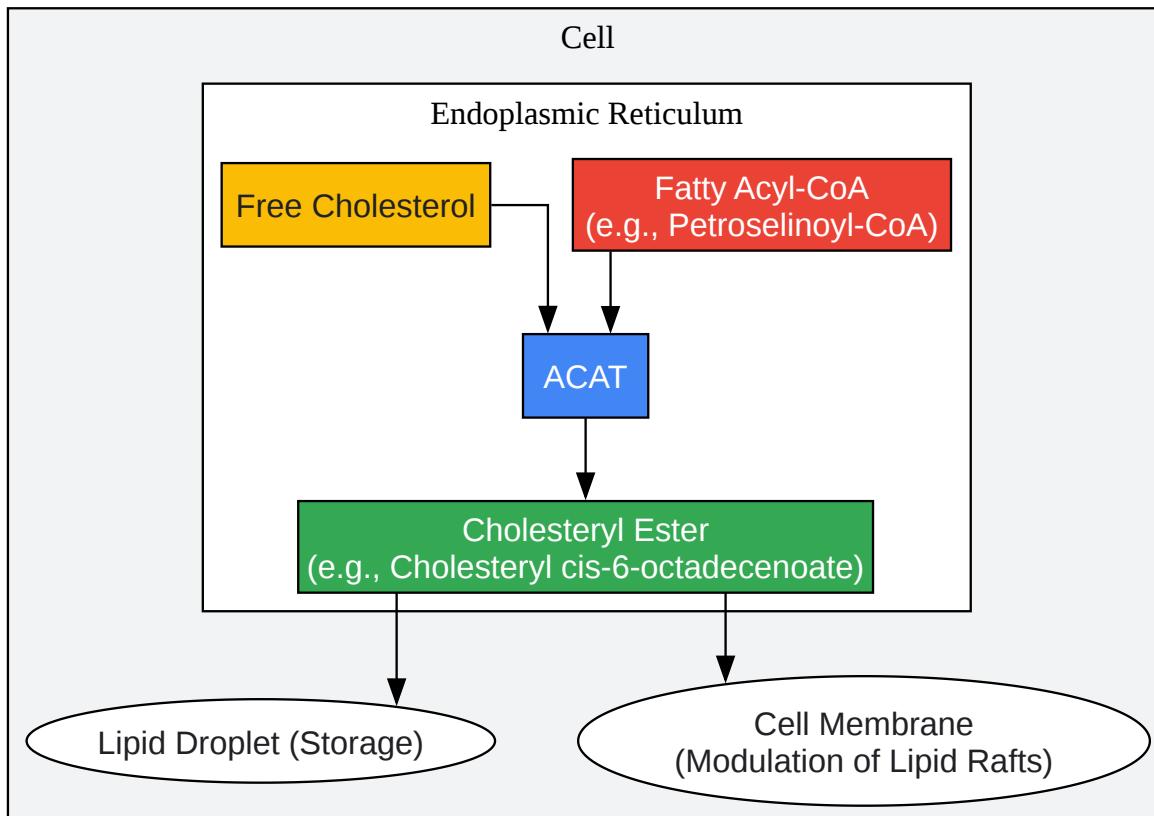
## Core Data Presentation

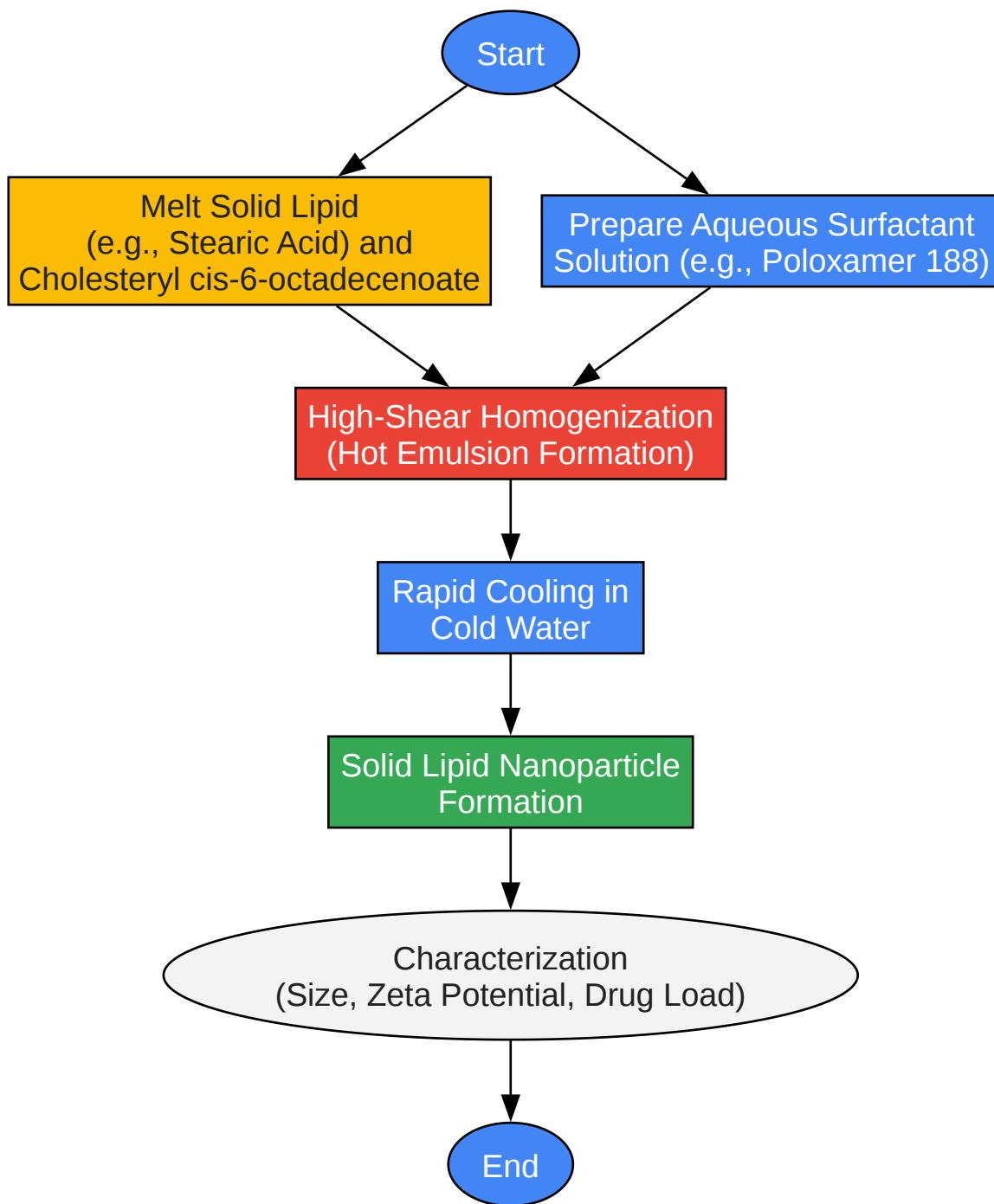
This section summarizes the key quantitative data for cholesteryl cis-6-octadecenoate. While specific experimental values for some properties of this particular ester are not readily available in the literature, data for structurally similar cholesteryl esters are provided for comparative purposes.

Property	Value	Reference>Note
Molecular Weight	651.1 g/mol	<a href="#">[1]</a>
Molecular Formula	C45H78O2	<a href="#">[1]</a>
CAS Number	19485-80-4	<a href="#">[1]</a>
Physical State	Likely a white or off-white solid at room temperature.	Based on properties of similar cholesteryl esters.
Melting Point	Not specifically reported. Cholesteryl esters exhibit complex phase behavior with crystal and liquid crystal transitions. <a href="#">[2]</a> <a href="#">[3]</a> For comparison, Cholesteryl Palmitate has a melting point of 75-77 °C.	
Boiling Point	Not reported due to thermal lability.	
Solubility	Expected to be soluble in nonpolar organic solvents like chloroform, ether, and toluene, and insoluble in water.	Based on general solubility of cholesteryl esters.
Liquid Crystal Phase	Forms a monotropic cholesteric liquid crystal phase. <a href="#">[2]</a>	It does not form a smectic phase. <a href="#">[2]</a> <a href="#">[3]</a>

## Chemical Structure

The structure of cholesteryl cis-6-octadecenoate consists of a cholesterol molecule esterified with petroselinic acid (cis-6-octadecenoic acid).





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. larodan.com [larodan.com]
- 2. mriquestions.com [mriquestions.com]
- 3. Physical properties of cholesteryl esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cholesteryl cis-6-octadecenoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15601930#cholesteryl-cis-6-octadecenoate-molecular-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)